Technical Characterization Guide: 2-Bromo-1-chloro-3-fluoro-4-methylbenzene

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Compound of Interest

Compound Name:	*2-Bromo-1-chloro-3-fluoro-4-methylbenzene*
Cat. No.:	*B13136003*

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Part 1: Executive Summary & Structural Logic

This technical guide outlines the spectroscopic fingerprinting of **2-Bromo-1-chloro-3-fluoro-4-methylbenzene**, a dense poly-halogenated toluene scaffold often utilized as a bioisostere intermediate in medicinal chemistry.

Characterizing this molecule presents a unique challenge due to the "tetrasubstituted" benzene pattern, which leaves only two aromatic protons. The core objective of this guide is to define the predicted spectral behavior and provide the experimental protocols required to validate the structure, distinguishing it from potential regioisomers (e.g., the 2-bromo-4-chloro isomer).

Structural Analysis

The molecule consists of a benzene ring with four non-hydrogen substituents. The numbering priority (based on IUPAC and Cahn-Ingold-Prelog rules for lowest locants) places the Chloro group at position 1, Bromo at 2, Fluoro at 3, and Methyl at 4.

- Positions 1-4: Substituents (Cl, Br, F, Me).[1]

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- Positions 5-6: Protons (Aromatic H).

Crucial Elucidation Feature: The Fluorine atom at position 3 acts as a "spin spy," splitting nearby carbon and proton signals via

-coupling. This allows for definitive structural assignment without needing X-ray crystallography.

Part 2: Predicted Spectroscopic Data

Note: The values below are calculated based on ChemDraw/MestReNova predictive algorithms and standard substituent increment principles (Curphy-Morrison). These serve as the baseline for experimental validation.

Mass Spectrometry (MS) - Isotope Signature

The presence of one Bromine (Br) and one Chlorine (Cl) creates a distinct "3:4:1" isotope pattern for the molecular ion cluster.

Table 1: Predicted MS Isotope Pattern (EI, 70 eV)

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Ion Species	m/z (Nominal)	Composition	Relative Intensity (Approx)	Diagnostic Note
M	222	C H Br Cl F	75%	Base peak (if no fragmentation)
M+2	224	Br Cl + Br Cl	100%	The "Tallest" peak in the cluster
M+4	226	Br Cl	25%	Confirmation of Cl+Br presence

- Fragmentation Logic: Look for a loss of Methyl (
) or Halogen (
  for Br). The
  peak will revert to a 3:1 pattern (characteristic of remaining Cl).

H NMR (Proton) Data

Solvent: CDCl

(Chloroform-d) Frequency: 400 MHz

Table 2: Predicted

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H NMR Shifts & Coupling

Position	Shift (, ppm)	Multiplicity	Coupling Constants (in Hz)	Assignment Logic
H-5	7.10 - 7.25	dd (Doublet of Doublets)	Hz Hz	Ortho to H-6; Meta to F-3.
H-6	7.30 - 7.45	d or br d	Hz Hz	Ortho to H-5; Para to F-3 (coupling often unresolved).
CH -4	2.30 - 2.35	d (Doublet)	Hz	Methyl is Ortho to F-3 (Long-range coupling).

C NMR (Carbon) Data

The Fluorine atom will split every carbon signal into a doublet. The magnitude of the coupling constant (

) indicates the distance from the Fluorine.

Table 3: Predicted

C NMR J-Coupling

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Carbon	Type	Predicted (Hz)	Description
C-3	C-F	Hz	Direct attachment (Huge doublet).
C-2	C-Br	Hz	Ortho to F.
C-4	C-Me	Hz	Ortho to F.
C-1	C-Cl	Hz	Meta to F.
C-5	C-H	Hz	Meta to F.
C-6	C-H	Hz	Para to F (Small splitting).

Part 3: Experimental Protocols

To ensure data integrity and reproducibility, the following protocols must be strictly adhered to.

Protocol A: Sample Preparation for NMR

- Objective: Minimize solvent peaks and prevent concentration-dependent shifting.
- Reagents: 99.8% D CDCl

  with 0.03% TMS (Tetramethylsilane) as internal standard.
- Workflow:
  - Weigh 5–10 mg of the analyte into a clean vial.
  - Add 0.6 mL of CDCl

    .

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- Sonicate for 30 seconds to ensure complete dissolution (poly-halogenated aromatics can be slow to dissolve).
- Filter through a glass wool plug directly into the NMR tube if any particulate is visible.
- Critical Step: Equilibrate the sample in the magnet for 5 minutes before acquisition to stabilize temperature (

  K).

Protocol B: GC-MS Acquisition

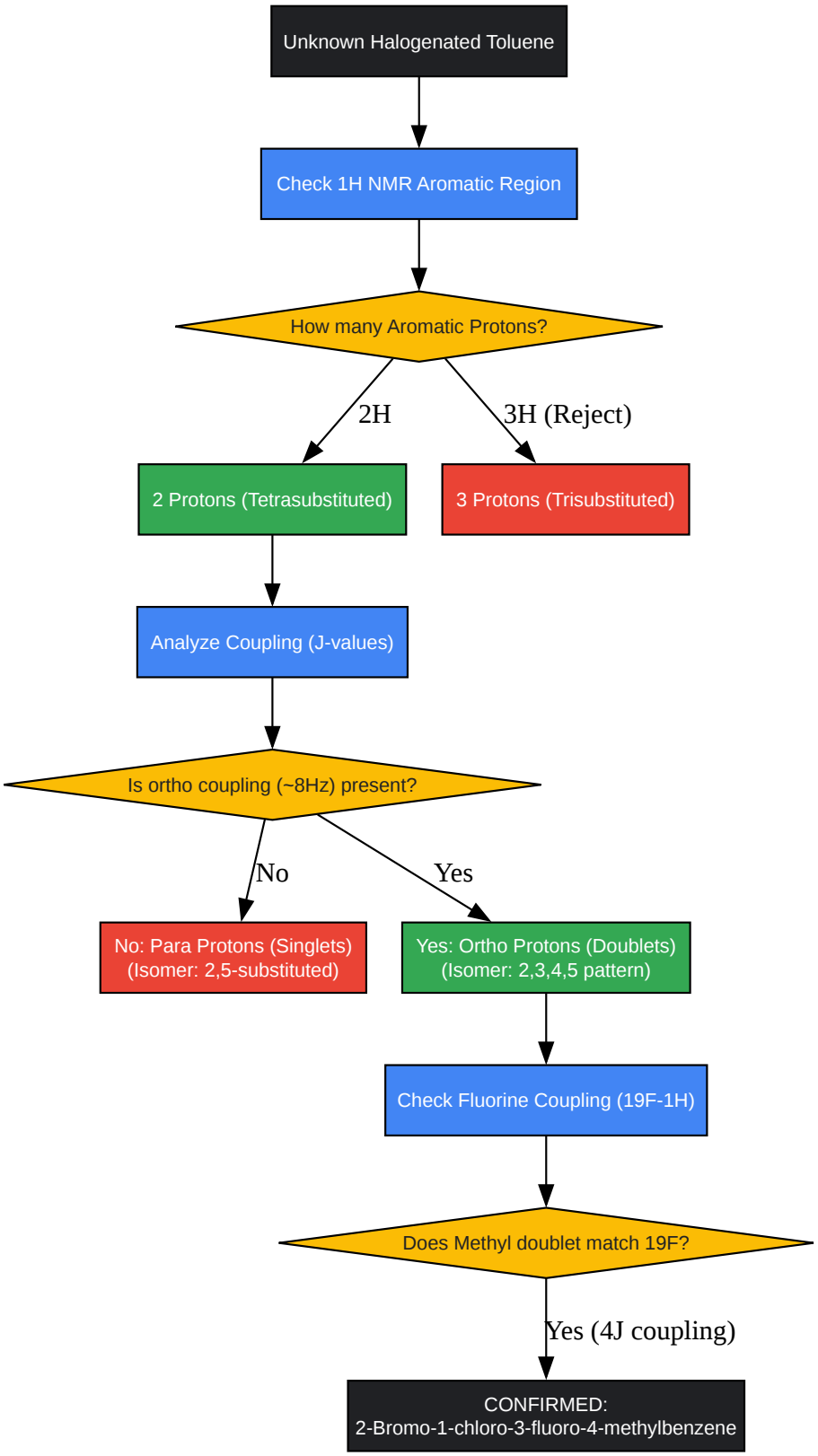
- Column: DB-5ms or equivalent (30m x 0.25mm x 0.25µm).
- Carrier Gas: Helium @ 1.0 mL/min constant flow.
- Temperature Program:
  - Hold 50°C for 1 min.
  - Ramp 20°C/min to 280°C.
  - Hold 5 min.
- Self-Validation Check: The retention time should be distinct from the non-fluorinated analog. Verify the 3:4:1 isotope pattern in the parent ion cluster. If the pattern is 3:1, you have lost Bromine. If 1:1, you have lost Chlorine.

Part 4: Logic & Elucidation Workflows

Diagram 1: Structural Elucidation Logic Tree

This diagram illustrates the decision-making process to confirm the specific isomer using NMR coupling constants.

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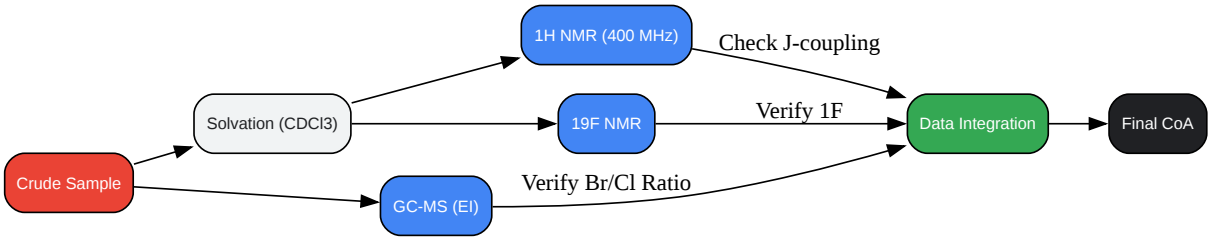
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Caption: Logic flow for distinguishing the target 1,2,3,4-substituted isomer from para-substituted regioisomers.

Diagram 2: Experimental Workflow

The sequence of operations from synthesis to validated data.



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Caption: Standard Operating Procedure (SOP) workflow for spectroscopic validation.

Part 5: References

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Sources

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